

Technical Guide: Methyl 4-hydroxypiperidine-2-carboxylate Hydrochloride as a Reference Standard

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Compound of Interest

Compound Name: *Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride*

CAS No.: 337464-25-2

Cat. No.: B1504520

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Executive Summary & Significance

Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride (often abbreviated as 4-OH-Pip-OMe·HCl) acts as a critical chiral scaffold in the synthesis of next-generation pharmaceuticals, including Histamine H3 receptor antagonists and peptidomimetics. As a reference standard, it is indispensable for quantifying impurities in the production of beta-lactamase inhibitors and determining stereochemical purity in complex alkaloid synthesis.

This guide provides a technical analysis of its performance compared to chemical alternatives, establishing why the hydrochloride salt form is the industry standard for stability and precision, despite specific handling requirements.

Comparative Analysis: Selecting the Right Reference Standard

In analytical chemistry and organic synthesis, the choice of the salt form or derivative dictates the accuracy of the assay. Below is an objective comparison of **Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride** against its primary alternatives: the Free Base and the N-Protected derivative.

Table 1: Performance Matrix of Reference Standard Forms

Feature	HCl Salt (Target)	Free Base	N-Boc Derivative
CAS Number	337464-25-2 (Generic)	144913-66-6	102195-79-9 (cis-L)
Physical State	Crystalline Solid	Viscous Oil / Low-melt Solid	Crystalline Solid
shelf-Life Stability	High (Years at -20°C)	Low (Prone to lactamization)	Very High
Hygroscopicity	Moderate to High	Low	Low
Solubility (Water)	> 100 mg/mL (Excellent)	Moderate	Poor (Requires organic solvent)
Analytical Utility	Direct impurity profiling	Difficult to weigh/quantify	Requires deprotection step
Primary Risk	Ester Hydrolysis (in solution)	Cyclization / Polymerization	Irrelevant retention time

Expert Insight: The "Salt Effect" on Stability

The superiority of the HCl salt over the Free Base is driven by the suppression of intramolecular cyclization.

- The Mechanism: In the free base form, the secondary amine at position 1 is nucleophilic and can attack the methyl ester at position 2, leading to the formation of a bicyclic lactam (diketopiperazine-like structures or simple lactams) and releasing methanol.

- The Solution: Protonation of the amine (forming the hydrochloride salt) eliminates its nucleophilicity, effectively "locking" the molecule in its linear ester form. This makes the HCl salt the only viable option for quantitative reference standards where >99% purity is required over long storage periods.

Experimental Protocols & Methodologies

Protocol A: System Suitability & Handling

Objective: To prevent moisture-induced degradation (ester hydrolysis) during weighing and sample preparation.

- Equilibration: Allow the vial to reach room temperature in a desiccator before opening. The HCl salt is hygroscopic; condensation will accelerate hydrolysis to 4-hydroxypipelicolic acid.
- Solvent Choice: Use Methanol (anhydrous) for stock solutions. Avoid water for long-term stock storage.
- Buffer Prep: For aqueous mobile phases, maintain pH < 5.0. At neutral or basic pH, the amine deprotonates, triggering the cyclization/hydrolysis pathways described above.

Protocol B: HPLC Analysis for Purity & Stereochemistry

Context: This molecule lacks a strong chromophore. While low-wavelength UV (210-220 nm) is possible, Refractive Index (RI) or Evaporative Light Scattering Detection (ELSD) is recommended for high sensitivity without derivatization.

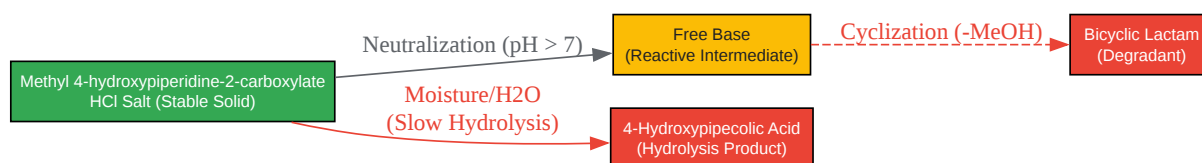
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.^[1]
- Gradient: 0-5 min (5% B), 5-15 min (5% -> 40% B).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm (or MS ESI+).

- Retention Logic: The HCl salt will elute earlier than N-protected derivatives due to the charged amine. The free acid impurity (hydrolysis product) will elute near the void volume.

Visualizations (Pathway & Workflow)

Diagram 1: Stability & Degradation Pathways

This diagram illustrates why the HCl salt is stable and how improper handling (pH adjustment) leads to degradation.

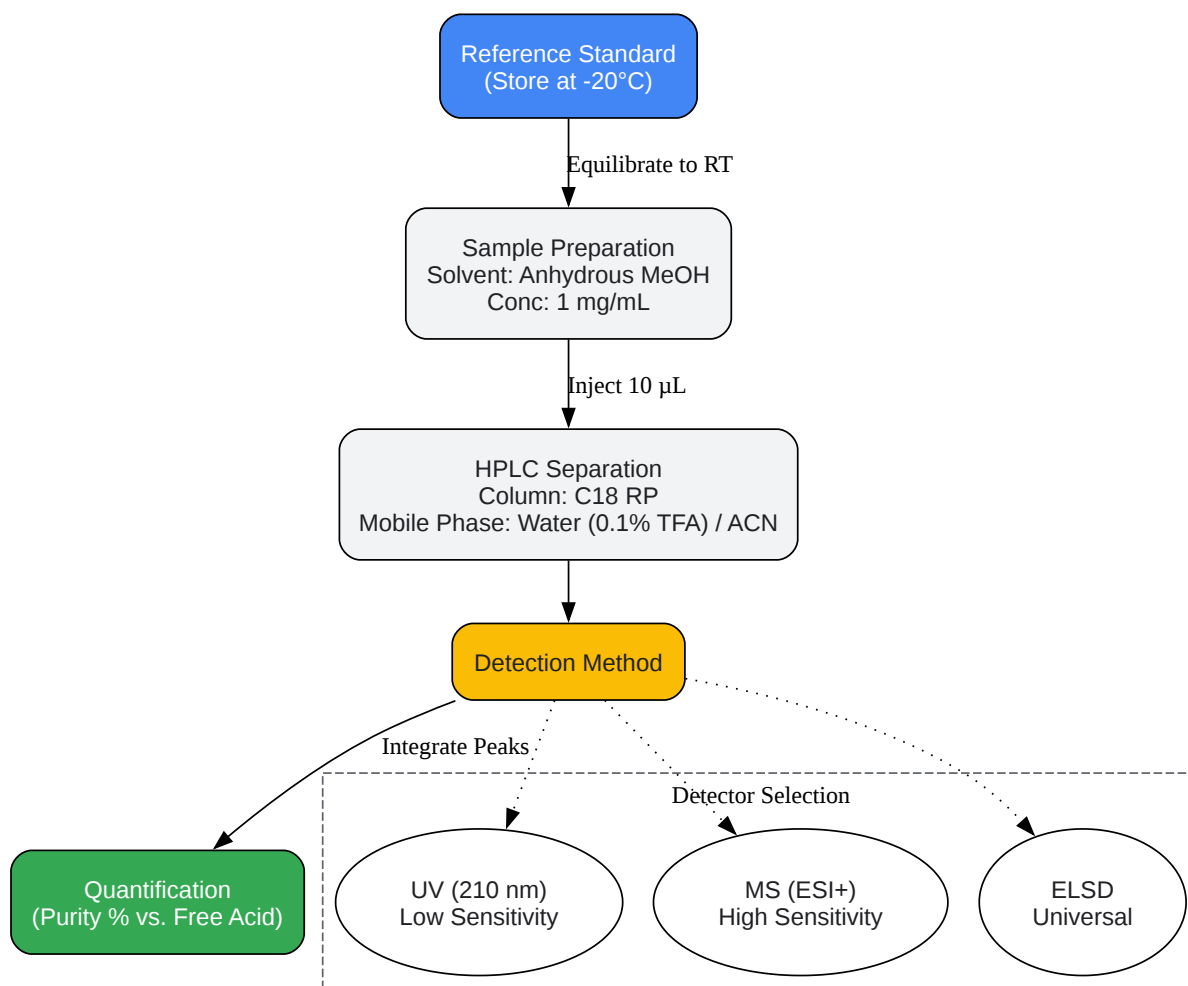


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Caption: Degradation pathways showing the protective role of the HCl salt form against cyclization.

Diagram 2: Analytical Workflow for Impurity Profiling

A standardized workflow to ensure data integrity when using this reference standard.



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Caption: Recommended analytical workflow emphasizing anhydrous preparation to minimize hydrolysis artifacts.

References

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